

# 4-Dibenzofuranamine molecular weight and formula

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## Compound of Interest

Compound Name: 4-Dibenzofuranamine

Cat. No.: B1585361

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An In-depth Technical Guide to **4-Dibenzofuranamine**: Properties, Synthesis, and Analysis

This technical guide provides a comprehensive overview of **4-Dibenzofuranamine**, a heterocyclic amine that is a subject of interest in medicinal chemistry and materials science. The document details its fundamental molecular properties, experimental protocols for its synthesis and analysis, and its potential biological significance. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Molecular Data of 4-Dibenzofuranamine

The fundamental molecular and physical properties of **4-Dibenzofuranamine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C12H9NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	183.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Canonical SMILES	<chem>C1=CC=C2C(=C1)C3=C(O2)C(=CC=C3)N</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	QKBTTXJHJNXCOQ-UHFFFAOYSA-N	
CAS Number	50548-43-1	

## Experimental Protocols

Detailed methodologies for the synthesis and analytical characterization of **4-Dibenzofuranamine** are outlined below.

### Synthesis of 4-Dibenzofuranamine

A common and effective method for the synthesis of **4-Dibenzofuranamine** is through the reduction of a 4-nitrodibenzofuran precursor.[\[1\]](#) This two-step process is detailed as follows:

#### Step 1: Synthesis of 4-Nitrodibenzofuran

- **Reactants:** The precursor for this step is 2'-Amino-biphenyl-2-ol.
- **Procedure:** A one-pot synthesis is employed using sodium nitrite in a solution of trifluoroacetic acid and water.[\[1\]](#) This reaction proceeds through a simultaneous nitration and cycloetherification of the 2'-amino-biphenyl-2-ol.
- **Outcome:** This step yields 4-nitrodibenzofuran.

#### Step 2: Reduction to 4-Dibenzofuranamine

- **Reactants:** The 4-nitrodibenzofuran obtained from the previous step is the starting material. The reducing agent is iron powder with a catalytic amount of hydrochloric acid in an ethanol solvent.[\[1\]](#)

- Procedure: The 4-nitrodibenzofuran is dissolved in ethanol, and iron powder and a catalytic amount of hydrochloric acid are added. The mixture is then heated to facilitate the reduction of the nitro group to an amine group.
- Yields: This reduction process has been reported to produce high yields of 4-aminodibenzofuran, in the range of 82-89%.<sup>[1]</sup>

## Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

Chromatographic techniques are essential for the separation, identification, and quantification of **4-Dibenzofuranamine**, particularly from complex mixtures.<sup>[1]</sup> Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical method for this purpose.<sup>[1]</sup>

- Sample Preparation: The sample containing **4-Dibenzofuranamine** is dissolved in a suitable volatile solvent.
- Gas Chromatography: The prepared sample is injected into the gas chromatograph. The compound is vaporized and carried by an inert gas through a capillary column. The separation is based on the differential partitioning of the analyte between the mobile phase (carrier gas) and the stationary phase (the coating on the column).
- Mass Spectrometry: As the separated components elute from the GC column, they enter the mass spectrometer. Here, they are ionized, and the resulting ions are separated based on their mass-to-charge ratio.
- Data Analysis: The mass spectrum provides a molecular fingerprint of the compound, allowing for its identification by comparing the fragmentation pattern to spectral libraries. The retention time from the gas chromatograph further confirms the identity of the substance.

## Biological and Medicinal Significance

The dibenzofuran scaffold is a key structural motif in various natural and synthetic compounds with a wide range of biological activities.<sup>[5]</sup> Derivatives of dibenzofuran have shown potential as:

- Anticancer Agents: Certain derivatives have demonstrated the ability to inhibit the growth of cancer cells.[1]
- Anti-inflammatory and Antioxidant Agents: The structural framework is found in compounds explored for their capacity to combat inflammation and oxidative stress.[1]
- Antimicrobial and Antifungal Agents: The dibenzofuran core is present in natural products with known antibacterial and antifungal properties, inspiring the development of new antimicrobial drugs.[1][5]

The amine group in **4-Dibenzofuranamine** provides a reactive site for further chemical modifications, making it a valuable building block for the synthesis of more complex molecules with diverse therapeutic potential.

## Diagrams

The following diagram illustrates the synthetic workflow for producing **4-Dibenzofuranamine**.

Caption: Synthetic pathway of **4-Dibenzofuranamine**.

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